

Initial Characterization of NITD-349's Anti-Mycobacterial Spectrum: A Technical Guide

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Compound of Interest

Compound Name: NITD-349
Cat. No.: B15563282

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This document provides a comprehensive technical overview of the initial characterization of **NITD-349**, a novel indolcarboxamide inhibitor with potent anti-mycobacterial properties. **NITD-349** targets the essential mycobacterial membrane protein Large 3 (MmpL3), which is responsible for transporting trehalose monomycolate (TMM), a crucial component for the biosynthesis of the mycobacterial outer membrane.[1][2][3] Inhibition of MmpL3 disrupts the proton motive force, leading to bactericidal effects against a range of mycobacterial species.[4][5] This guide is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on **NITD-349**'s activity, the experimental protocols used for its characterization, and visualizations of its mechanism and evaluation workflows.

Data Presentation

The anti-mycobacterial activity of **NITD-349** has been quantified through various in vitro and in vivo studies. The following tables summarize the key quantitative data.

Table 1: In Vitro Activity of **NITD-349** against *Mycobacterium tuberculosis*

Strain	Parameter	Value	Reference
M. tuberculosis H37Rv	MIC ₅₀	23 nM	[6]
M. tuberculosis H37Rv	IC ₅₀	56 ± 22 nM	[1]
M. tuberculosis H37Rv	MIC	0.05 µM	[3]
M. tuberculosis H37Rv	MBC	125 nM	[1][7][8]
Multidrug-Resistant (MDR) M. tuberculosis Clinical Isolates	MIC	0.04 - 0.08 µM	[6]

Table 2: In Vivo Efficacy of **NITD-349** in Mouse Models of M. tuberculosis Infection

Mouse Model	Dose (Oral)	Treatment Duration	Bacterial Load Reduction (log ₁₀ CFU in lungs)	Reference
Acute Infection	12.5 mg/kg/day	4 weeks	0.9	[6]
Acute Infection	50 mg/kg/day	4 weeks	3.4	[6]
Established Infection	100 mg/kg/day	4 weeks	2.38	[6]

Note: In the established infection model, the efficacy of **NITD-349** after 2 weeks of treatment was comparable to rifampicin and superior to ethambutol.[6]

Table 3: Synergistic Interactions of **NITD-349** with Other Anti-tubercular Drugs

Combination Drug	Method	Σ FIC	Interaction	Reference
Rifampicin (RIF)	Checkerboard REMA & CFU plating	≤ 0.5	Synergistic	[9]
Bedaquiline (BDQ)	Checkerboard REMA	≤ 0.5	Synergistic	[9]
Meropenem (MRP)	Checkerboard REMA	≤ 0.5	Synergistic	[9]
Clofazimine (CFZ)	Checkerboard REMA & CFU plating	< 0.5	Synergistic	[9]
Isoniazid (INH)	Checkerboard REMA	> 0.5	Additive	[9]
Ciprofloxacin (CIP)	Checkerboard REMA	> 0.5	Additive	[9]
Ethambutol (EMB)	Checkerboard REMA	> 0.5	Additive	[9]

Σ FIC: Fractional Inhibitory Concentration Index. A Σ FIC of ≤ 0.5 is indicative of a synergistic interaction.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections describe the key experimental protocols used in the characterization of **NITD-349**.

The MIC, the lowest concentration of a drug that inhibits the visible growth of a microorganism, is a fundamental measure of anti-microbial activity.

- Method: Broth microdilution is a standard method used for MIC determination.[10]

- Procedure:
 - Preparation of **NITD-349** Dilutions: A stock solution of **NITD-349** is prepared in a suitable solvent like DMSO. Serial two-fold dilutions are then made in Middlebrook 7H9 broth within a 96-well microplate to achieve the desired concentration range.[10]
 - Inoculum Preparation: *Mycobacterium tuberculosis* (e.g., H37Rv) is cultured to mid-log phase. The culture is then diluted to a standardized optical density (OD) or colony-forming unit (CFU) concentration (e.g., 1×10^7 CFU/mL).[6]
 - Inoculation and Incubation: Each well containing the **NITD-349** dilutions is inoculated with the prepared bacterial suspension. A drug-free well serves as a positive growth control, and an uninoculated well serves as a sterility control.[10] The plates are sealed and incubated at 37°C.
 - Reading and Interpretation: After a defined incubation period (e.g., 5 days for H37Rv or 10 days for MDR isolates), growth inhibition is assessed.[6] This can be done visually or by using a metabolic indicator such as Resazurin (in the Resazurin Microtiter Assay - REMA). [3][9] The MIC is defined as the minimum drug concentration required to inhibit 50% of H37Rv growth (MIC₅₀) or 99% of growth in MDR clinical isolates.[6]

These assays determine the bactericidal versus bacteriostatic nature of a compound. The MBC is the lowest concentration that results in a significant reduction (e.g., 99.9% or 3-log kill) in bacterial viability.[8]

- Procedure:
 - Exposure to **NITD-349**: *M. tuberculosis* cultures are incubated in Middlebrook 7H9 medium containing varying concentrations of **NITD-349**. Cultures with DMSO serve as controls.[1]
 - Viability Assessment: At various time points (e.g., 3, 6, 7, or 21 days), aliquots from each culture are taken.[1][6]
 - CFU Enumeration: The aliquots are serially diluted and plated onto solid Middlebrook 7H10 or 7H11 agar plates.[1][6]

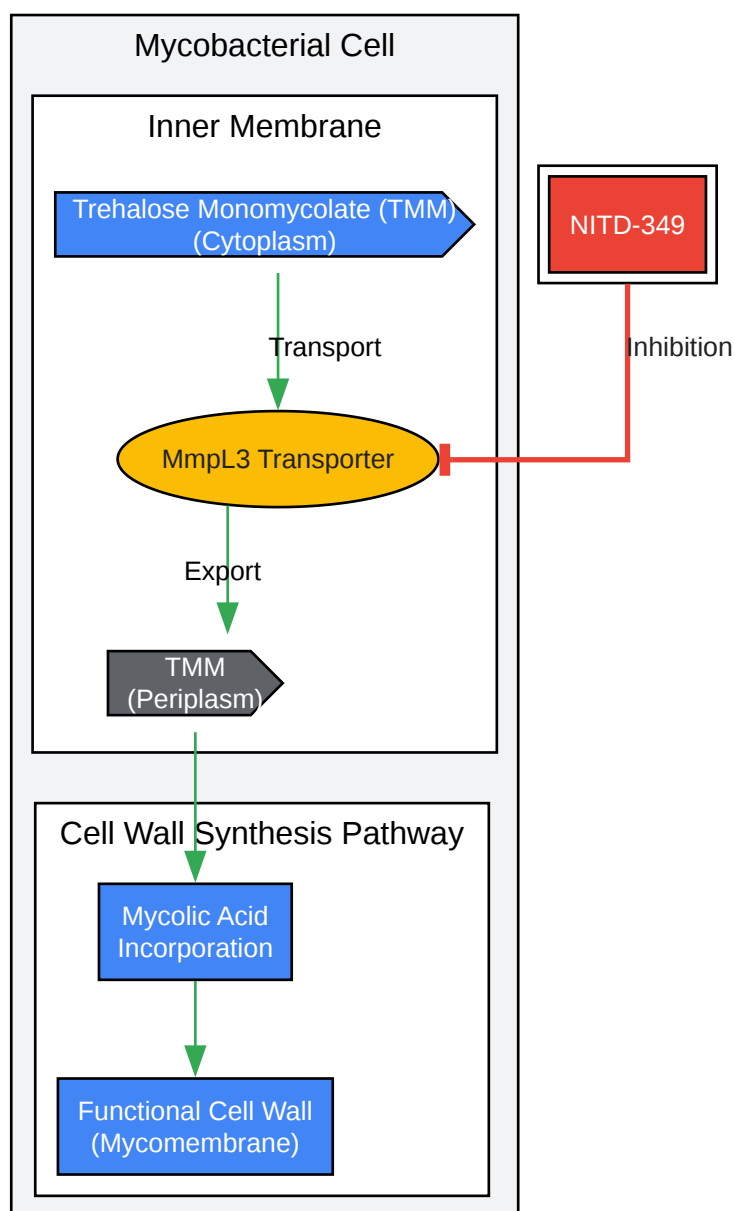
- Incubation and Counting: The plates are incubated at 37°C for 3 to 4 weeks, after which the colonies are counted to determine the number of viable bacteria (CFU/mL).[1][6]
- Interpretation: The MBC is determined as the lowest concentration that achieves a ≥ 3 -log reduction in CFU compared to the initial inoculum.[7] Studies have shown **NITD-349** to be rapidly bactericidal, achieving a 3- to 4-log CFU reduction within 3 days and complete culture sterilization within 7 days at 125 nM.[1][6]

Animal models are critical for evaluating the therapeutic potential of a drug candidate in a living organism.

- Acute Murine Efficacy Model:
 - Infection: Mice (e.g., BALB/c) are infected intranasally with a low dose of *M. tuberculosis* (e.g., 1000 CFU).[6]
 - Treatment: One week post-infection, mice are treated orally with daily doses of **NITD-349** (e.g., 12.5, 25, 37.5, 50 mg/kg) for a period of 4 weeks.[6]
 - Efficacy Measurement: After the treatment period, the bacterial load in the lungs is determined by homogenizing the lung tissue and plating serial dilutions to enumerate CFU.[6]
- Established (Chronic) Infection Model:
 - Infection: Mice are infected with *M. tuberculosis*.
 - Treatment: Treatment with **NITD-349** (e.g., 100 mg/kg) is initiated at a later stage when the infection is well-established.
 - Efficacy Measurement: Bacterial load in the lungs is analyzed after specified treatment durations (e.g., 2 and 4 weeks) and compared to standard-of-care drugs like rifampicin and ethambutol.[6]

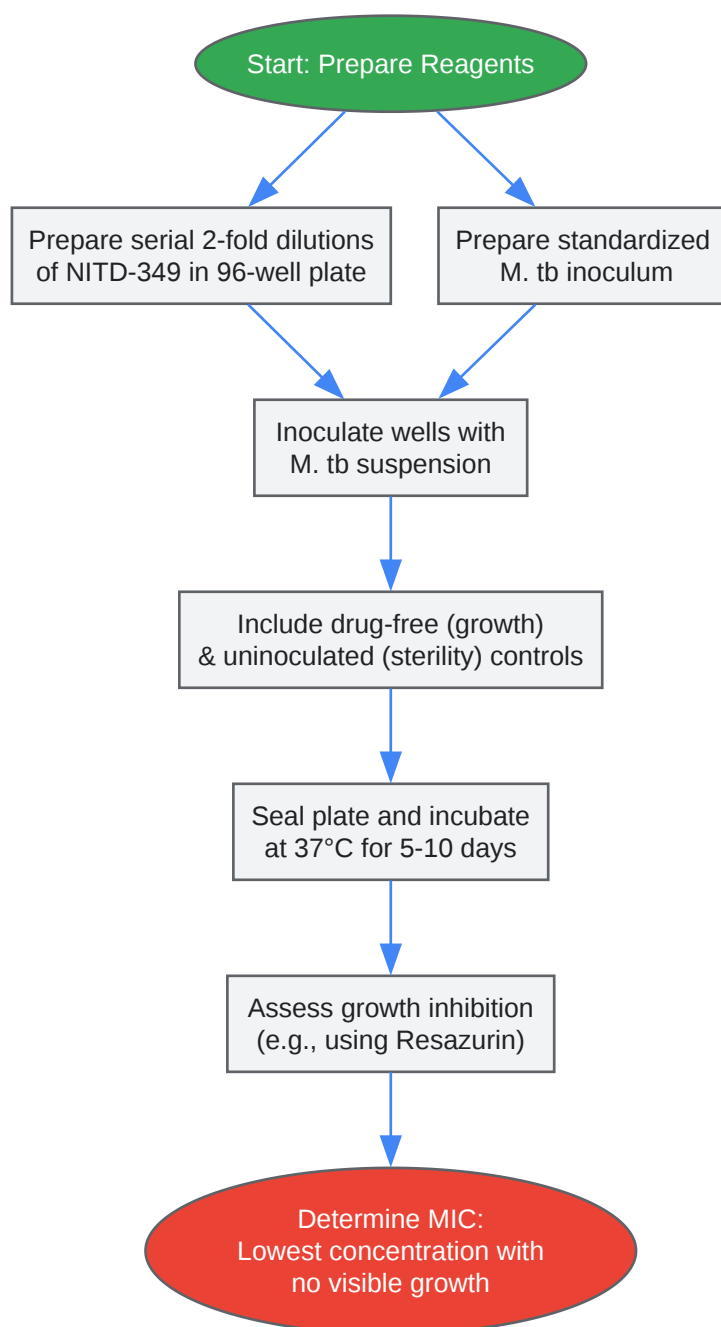
Visualizations

Diagrams are provided to illustrate key concepts related to **NITD-349**'s mechanism and evaluation.



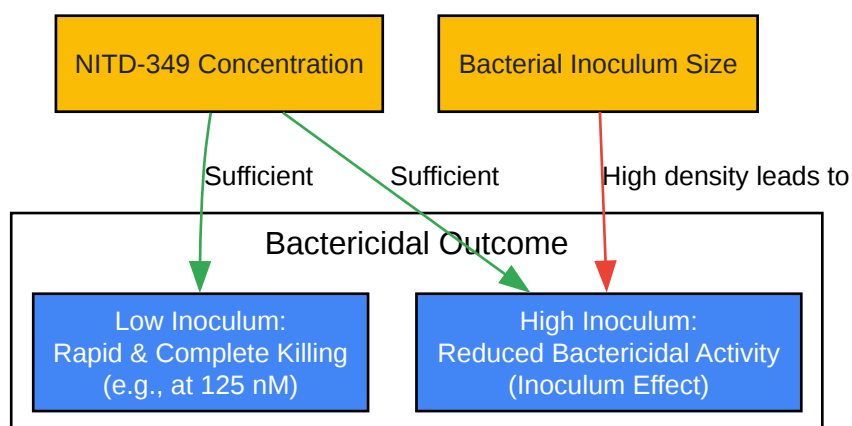
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Caption: Mechanism of action of **NITD-349** targeting the MmpL3 transporter.



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Caption: Experimental workflow for Minimum Inhibitory Concentration (MIC) determination.



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Caption: Logical relationship of **NITD-349**'s inoculum-dependent bactericidal activity.

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References

- 1. Inoculum-dependent bactericidal activity of a Mycobacterium tuberculosis MmpL3 inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Molecular Mechanisms of MmpL3 Function and Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Direct Inhibition of MmpL3 by Novel Antitubercular Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. medchemexpress.com [medchemexpress.com]
- 7. microbiologyresearch.org [microbiologyresearch.org]
- 8. Inoculum-dependent bactericidal activity of a Mycobacterium tuberculosis MmpL3 inhibitor | SEATRAC [seatrak.uw.edu]
- 9. Synergistic Interactions of MmpL3 Inhibitors with Antitubercular Compounds In Vitro - PMC [pmc.ncbi.nlm.nih.gov]

- [10. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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